

# Analytical Methods for the Characterization of 4-Methylpyridine-2-sulfonamide

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## Compound of Interest

Compound Name: 4-Methylpyridine-2-sulfonamide

CAS No.: 65938-78-5

Cat. No.: B1600978

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## Abstract

This comprehensive guide provides a detailed framework for the analytical characterization of **4-Methylpyridine-2-sulfonamide**. Moving beyond a simple listing of procedures, this document elucidates the causality behind experimental choices, grounding each protocol in the principles of scientific integrity and regulatory compliance. The methodologies detailed herein are designed to be self-validating, ensuring robustness and reliability of the generated data. This note is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the analytical techniques necessary to fully characterize this and similar molecules.

## Introduction

**4-Methylpyridine-2-sulfonamide** is a heterocyclic sulfonamide, a class of compounds of significant interest in medicinal chemistry. The accurate and comprehensive characterization of such molecules is a cornerstone of drug discovery, development, and quality control. This process ensures the identity, purity, and stability of the active pharmaceutical ingredient (API), which is paramount for its safe and effective use.

This application note provides a suite of analytical methods for the in-depth characterization of **4-Methylpyridine-2-sulfonamide**. The protocols are designed to be adaptable and are presented with an emphasis on the underlying scientific principles, allowing for their application to other related sulfonamides. The validation of these analytical procedures is framed within the context of the International Council for Harmonisation (ICH) and U.S. Food and Drug Administration (FDA) guidelines to ensure regulatory compliance.<sup>[1][2][3][4][5][6][7][8][9][10]</sup>

## Physicochemical Properties of 4-Methylpyridine-2-sulfonamide

A foundational understanding of the physicochemical properties of a compound is essential for the development of appropriate analytical methods.

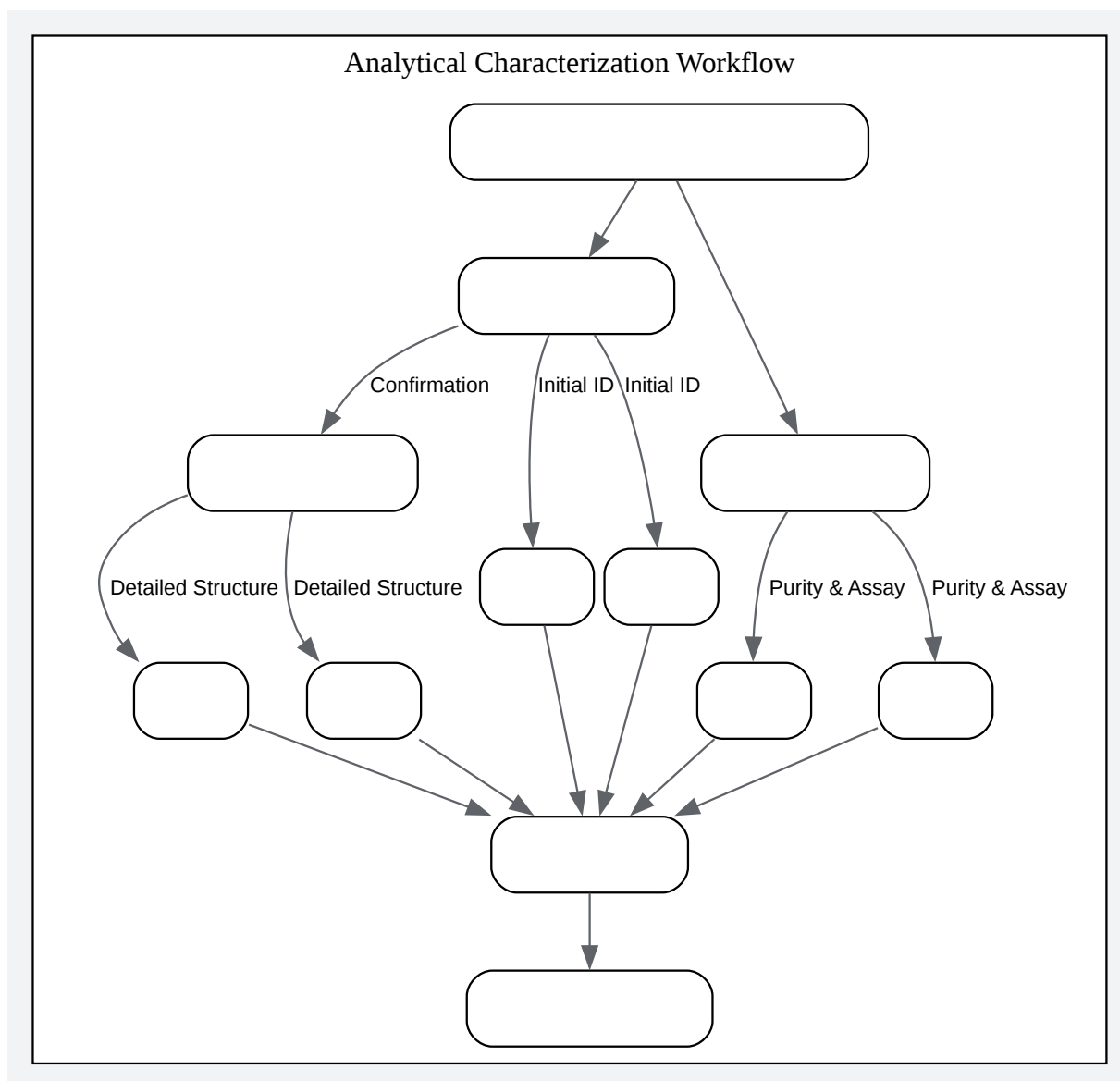
Property	Value	Source
IUPAC Name	4-methyl-N-pyridin-2-ylbenzenesulfonamide	PubChem <sup>[11]</sup>
Molecular Formula	C <sub>12</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> S	PubChem <sup>[11]</sup>
Molecular Weight	248.30 g/mol	PubChem <sup>[11]</sup>
CAS Number	52776-76-8	PubChem <sup>[11]</sup>

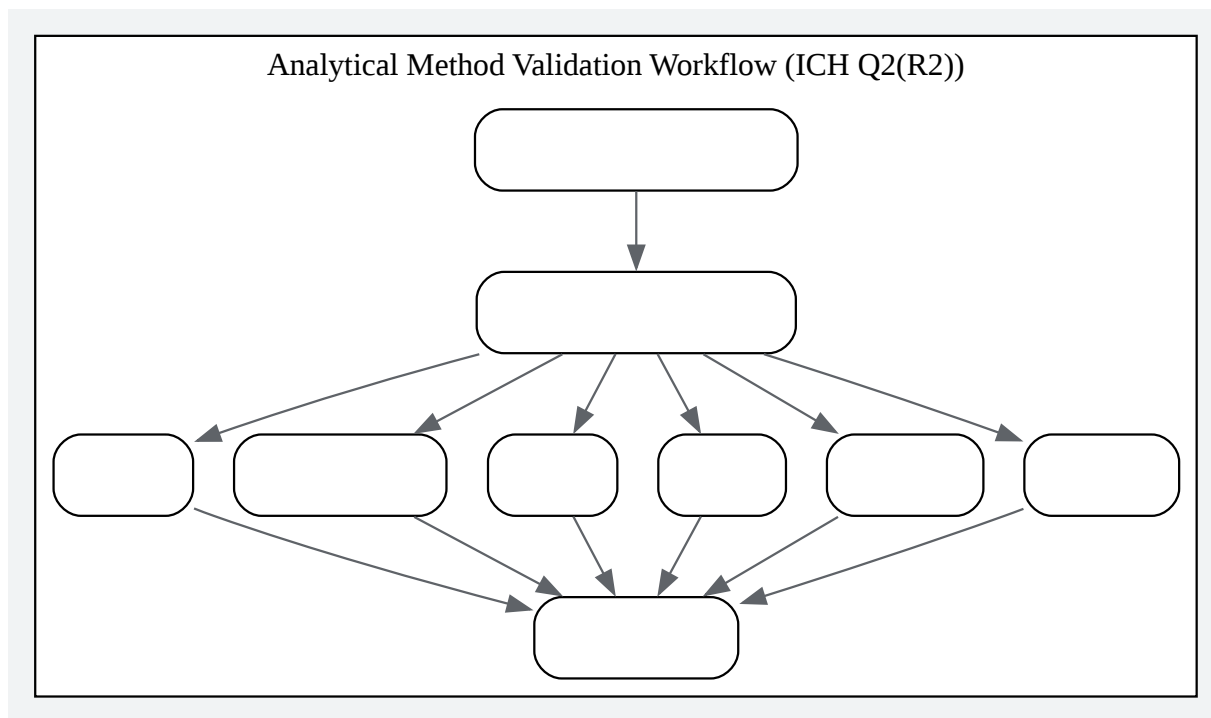
The presence of both a pyridine ring and a sulfonamide group dictates the compound's polarity, solubility, and chromatographic behavior. This information is critical in selecting appropriate mobile phases, columns, and detection techniques.

Caption: Chemical Structure of **4-Methylpyridine-2-sulfonamide**.

## Analytical Characterization Workflow

A systematic approach to analytical characterization is crucial. The following workflow provides a logical progression from initial identification to comprehensive purity and structural assessment.





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Phone: (601) 213-4426  
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